

A Comparative Analysis of Physical Properties: 2,6-Dimethylnonane vs. Linear Undecane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dimethylnonane

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A comprehensive guide for researchers, scientists, and drug development professionals on the distinct physical characteristics of the branched-chain alkane, **2,6-dimethylnonane**, and its linear isomer, undecane. This document provides a detailed comparison of their physical properties, supported by experimental data and standardized testing protocols.

The structural isomerism between branched and linear alkanes gives rise to significant differences in their physical properties. These variations are crucial in determining their suitability for various applications, from solvents in chemical synthesis to components in fuel and lubricant formulations. This guide focuses on a comparative analysis of **2,6-dimethylnonane** and linear undecane, both C₁₁H₂₄ isomers, to elucidate the impact of molecular branching.

Executive Summary of Physical Properties

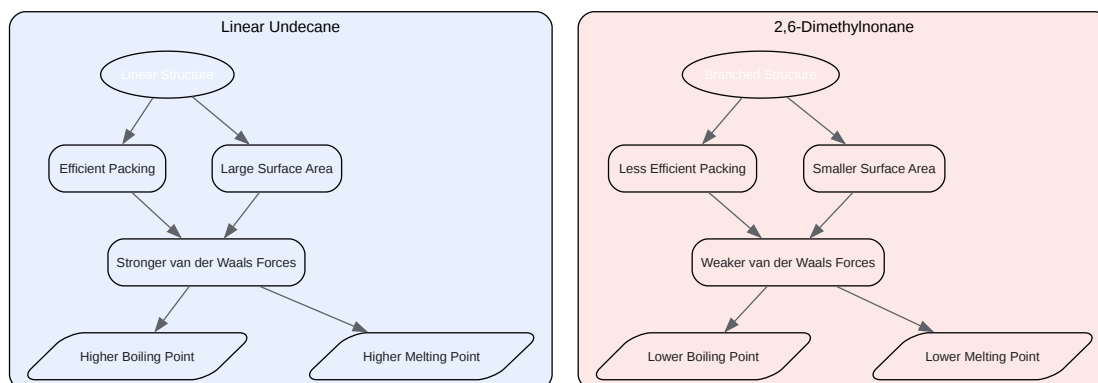
The branching in the carbon chain of **2,6-dimethylnonane** results in a more compact molecular structure compared to the linear arrangement of undecane. This structural difference fundamentally influences intermolecular van der Waals forces, leading to notable divergences in their physical properties. Generally, increased branching weakens these forces, resulting in lower boiling and melting points.

Physical Property	2,6-Dimethylnonane	Linear Undecane
Molecular Formula	C ₁₁ H ₂₄	C ₁₁ H ₂₄
Molecular Weight	156.31 g/mol	156.31 g/mol
Boiling Point	179 - 184 °C[1][2]	196 °C[3][4][5]
Melting Point	~ -57.06 °C (estimate)[1][6]	-26 °C[3][5]
Density	0.7368 - 0.741 g/cm ³ at 20°C[1][6]	0.740 g/mL at 20°C[3]
Viscosity	Data not readily available; expected to be lower than undecane	1.098 mPa·s at 25 °C[7]

The Influence of Molecular Structure on Physical Properties

The observed differences in the physical properties of **2,6-dimethylnonane** and linear undecane can be directly attributed to their molecular structures. The long, straight chain of undecane allows for a larger surface area and closer packing of molecules, maximizing the effect of London dispersion forces. In contrast, the methyl branches in **2,6-dimethylnonane** create a more spherical shape, which hinders close packing and reduces the effective surface area for intermolecular interactions.

Impact of Molecular Structure on Physical Properties



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Molecular structure's effect on physical properties.

Experimental Protocols

The following are standardized methods for the determination of the key physical properties discussed in this guide.

Boiling Point Determination (Micro Method)

This method is suitable for small quantities of liquid.

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

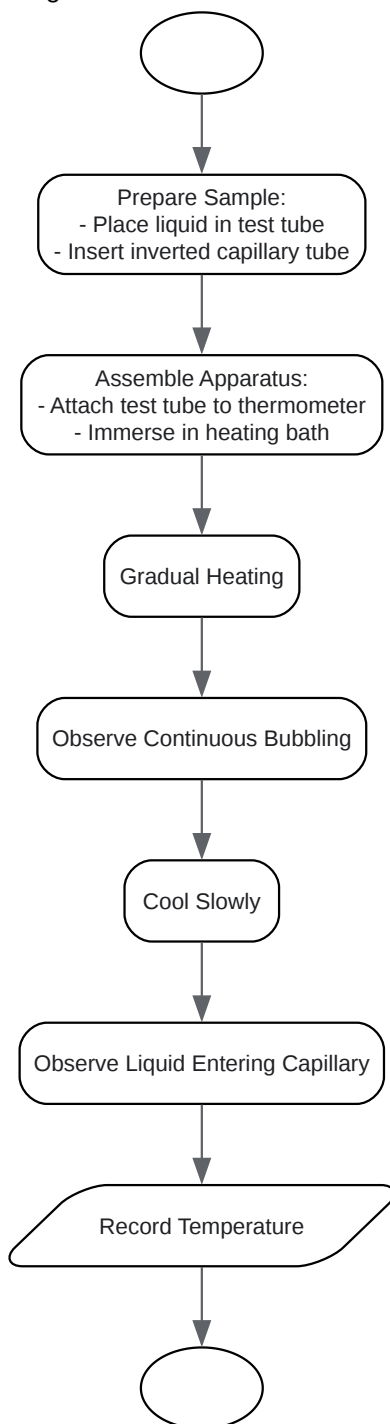
Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath)
- Rubber band or wire for attachment

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed in the small test tube.
- A capillary tube, sealed at one end, is placed open-end down into the liquid.
- The test tube is securely attached to a thermometer.
- The assembly is immersed in a heating bath.
- The bath is heated gradually, causing a stream of bubbles to emerge from the open end of the capillary tube as the air inside expands.
- Heating is continued until a rapid and continuous stream of bubbles is observed, indicating the liquid is boiling.
- The heat source is then removed, and the bath is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Boiling Point Determination Workflow

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